

Section 1: Core Kinetics & Frequently Asked Questions (FAQs)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

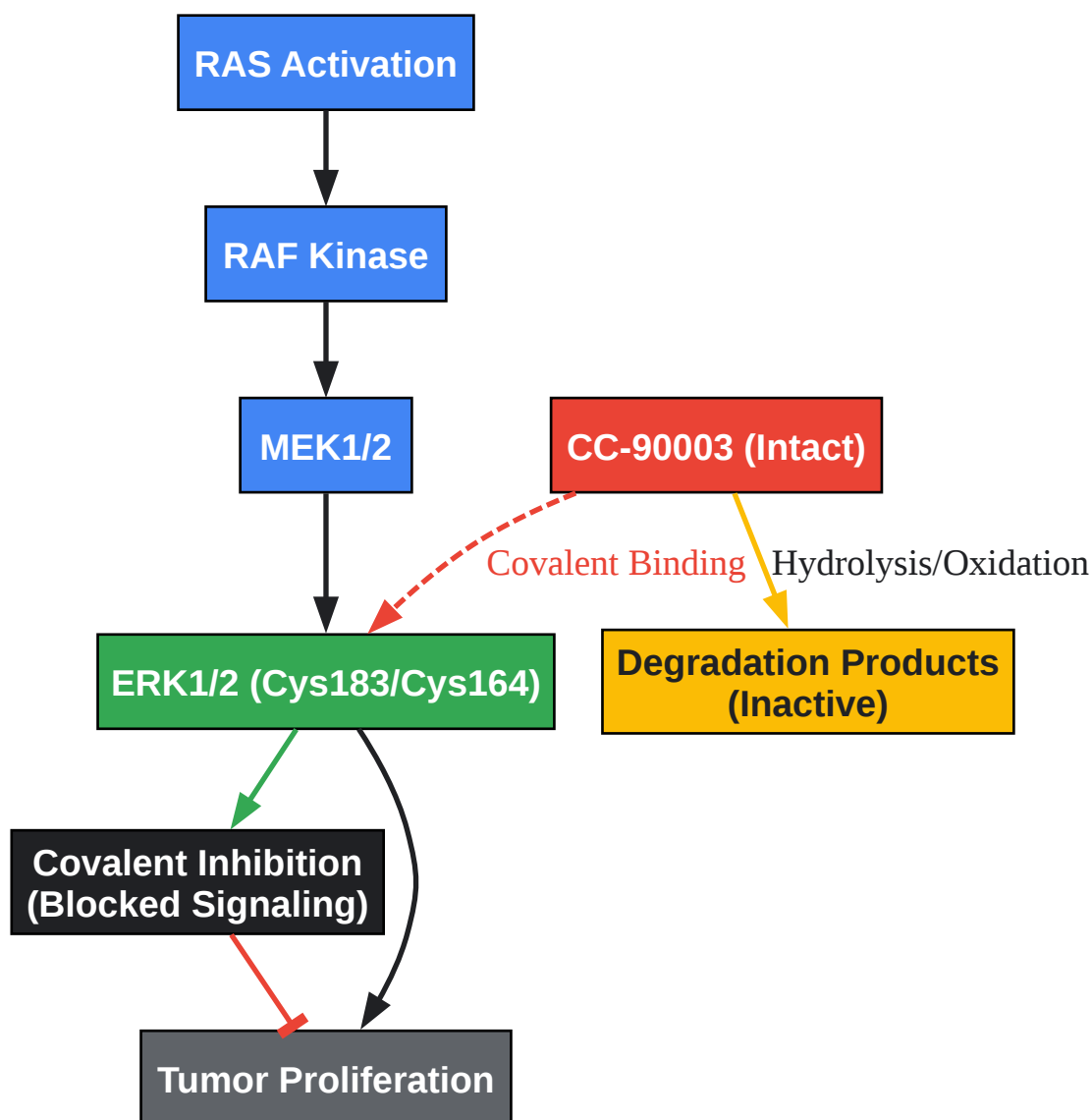
Compound Name: CC-90003

Cat. No.: B1150051

[Get Quote](#)

Q1: Why does **CC-90003** lose efficacy in prolonged in vitro assays, and what are the primary degradation products? **CC-90003** is designed to form a covalent bond with specific cysteine residues in the ATP-binding pocket of ERK1/2[3][4]. To achieve this, the molecule utilizes a reactive electrophile. In aqueous assay buffers (pH ~7.4) or complete cell culture media, this warhead is exposed to water and nucleophiles (e.g., thiols like glutathione, or primary amines in serum proteins). Causality: Over time, the electrophile undergoes hydrolysis or forms off-target thiol-adducts. This degradation reduces the effective concentration of intact **CC-90003**, leading to a loss of target occupancy. Consequently, researchers often observe a rebound in ERK-dependent signaling (e.g., RSK phosphorylation) during multi-day proliferation assays[5].

Q2: How can I analytically differentiate between intact **CC-90003** and its degradation products? UV detection (HPLC-UV) is often insufficient because the primary chromophore of the **CC-90003** scaffold remains unaltered upon warhead hydrolysis, resulting in co-eluting peaks or indistinguishable absorbance spectra. Causality & Solution: The most robust approach is targeted LC-MS/MS using Multiple Reaction Monitoring (MRM). The hydrolyzed degradant typically exhibits a mass shift of +18 Da (addition of H₂O) and increased polarity, allowing for distinct chromatographic separation on a reversed-phase C18 column and specific mass detection.



[Click to download full resolution via product page](#)

Fig 1: **CC-90003** mechanism of covalent ERK1/2 inhibition and impact of solution degradation.

Section 2: Troubleshooting Guide

Issue 1: Inconsistent peak areas for **CC-90003** standard curves in LC-MS/MS. Root Cause: Repeated freeze-thaw cycles of DMSO stock solutions introduce atmospheric moisture, which accelerates the hydrolysis of the covalent warhead. Solution: Aliquot the primary DMSO stock (e.g., 25.0 mg/mL) into single-use, tightly sealed vials and store at -80°C[6]. Discard any aliquot subjected to more than two freeze-thaw cycles.

Issue 2: Unexplained loss of target engagement in cellular assays despite high dosing. Root Cause: **CC-90003** is highly potent, with biochemical IC50s in the 10-20 nM range[7]. However, if formulated improperly, the drug precipitates or degrades before entering the cell. Solution: Ensure proper formulation. For stable in vivo or complex in vitro delivery, utilize a validated vehicle system: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline[6]. This micellar suspension protects the electrophile from bulk aqueous degradation while maintaining solubility.

Issue 3: Unexpected neurotoxicity observed in preclinical animal models. Root Cause: **CC-90003** has been associated with chemotherapy-induced peripheral neuropathy (CIPN), which led to the discontinuation of its Phase 1a clinical trial (NCT02313012)[8][9]. This is likely due to on-target ERK inhibition combined with off-target kinase effects. Solution: When conducting in vivo studies, monitor for neurotoxic signs. Use human-induced pluripotent stem cell-derived peripheral neurons (hiPSC-PNs) on multielectrode arrays (MEAs) as an in vitro predictive model to differentiate between degradation-induced loss of efficacy and true compound toxicity[9].

Section 3: Quantitative Data Summary

The following table summarizes the physicochemical properties and expected analytical behaviors of intact **CC-90003** versus its primary degradation products.

Parameter	Intact CC-90003	Hydrolyzed Degradant	Thiol-Adduct (Media)
Molecular Weight	458.44 g/mol [6]	~476.45 g/mol (+18 Da)	Varies (e.g., + Glutathione)
Target Kinases	ERK1 (Cys183), ERK2 (Cys164)	None (Inactive)	None (Inactive)
Biochemical IC50	10 - 20 nM[7]	> 10 μ M (Loss of potency)	> 10 μ M (Loss of potency)
LC Retention (C18)	~4.2 min (Hydrophobic)	~3.5 min (More polar)	~2.8 min (Highly polar)
Covalent Mass Shift	+458 Da on intact protein	No covalent binding	No covalent binding

Section 4: Self-Validating Experimental Protocols

To ensure absolute trustworthiness in your data, every protocol below includes an internal validation step to confirm the integrity of the assay.



[Click to download full resolution via product page](#)

Fig 2: LC-MS/MS workflow for isolating and detecting **CC-90003** degradation products.

Protocol 1: LC-MS/MS Method for Detecting **CC-90003** Degradation in Solution Causality: Immediate quenching with ice-cold organic solvent precipitates matrix proteins and instantly halts any ongoing aqueous hydrolysis, locking the degradation profile at the exact time of sampling.

- Preparation: Thaw a single-use 25.0 mg/mL **CC-90003** DMSO stock at room temperature[6]. Dilute to a 1 μ M working concentration in the target buffer or media.
- Incubation: Incubate the solution at 37°C.

- **Sampling & Quenching:** At designated time points (e.g., 0, 1, 4, 8, 24 hours), extract 50 μL of the solution. Immediately quench by adding 150 μL of ice-cold Acetonitrile (ACN).
- **Self-Validation (Internal Standard):** Ensure the quench ACN contains 10 ng/mL of a stable internal standard (IS) (e.g., a structurally distinct kinase inhibitor). The IS corrects for ionization suppression and extraction variability. The 0-hour timepoint must show >99% intact **CC-90003** to validate the stock's initial purity.
- **Extraction:** Centrifuge the quenched samples at 14,000 x g for 10 minutes at 4°C to pellet precipitated salts and proteins.
- **Analysis:** Transfer the supernatant to LC vials. Analyze via UHPLC-ESI-MS/MS in positive ion MRM mode, monitoring the parent mass (m/z 459.4 $[\text{M}+\text{H}]^+$) and the expected hydrolyzed mass (m/z 477.4 $[\text{M}+\text{H}]^+$).

Protocol 2: Intact Protein Mass Spectrometry (HM2) Occupancy Assay Causality: If **CC-90003** has degraded in solution, it will fail to form a covalent bond with ERK1/2. This intact protein MS assay directly measures the functional capability of the drug solution, serving as a definitive biological validation of chemical stability.

- **Reaction:** Incubate recombinant ERK1 or ERK2 protein with an excess of the **CC-90003** solution for 1 hour at room temperature[3].
- **Quenching:** Dilute the sample with 10 μL of 0.2% Trifluoroacetic acid (TFA). Why TFA? The low pH denatures the kinase and halts any further covalent binding or enzymatic activity[3].
- **Desalting:** Desalt the mixture using micro-pipette tips containing C4 resin. Why C4? C4 resin has shorter alkyl chains than C18, making it ideal for the recovery and elution of large, intact proteins without irreversible binding[3].
- **Spotting:** Spot the desalted sample onto a MALDI target plate using sinapic acid as the matrix.
- **Detection:** Analyze using an HM2-modified mass spectrometer (Settings: HV1 – 2.7 kV, HV2 – 20 kV, 20 ns bin size)[3].

- Self-Validation: A successful reaction with intact **CC-90003** will yield a mass shift of exactly +458 Da on the protein peak. The absence of this shift confirms that the **CC-90003** in the solution has degraded and lost its electrophilic warhead.

References

- Definition of ERK inhibitor **CC-90003** - NCI Drug Dictionary - N
- **CC-90003** | ERK Inhibitor - MedchemExpress.com. [medchemexpress.com](https://www.medchemexpress.com).
- **CC-90003** | ERK inhibitor | CAS 1621999-82-3 - Selleck Chemicals. [selleckchem.com](https://www.selleckchem.com).
- A phase Ia study of **CC-90003**, a selective extracellular signal-regulated kinase (ERK) inhibitor, in patients with relapsed or refractory BRAF or RAS-mutant tumors.
- Investigation Into the Role of ERK in Tyrosine Kinase Inhibitor-Induced Neurop
- Efficacy of a Covalent ERK1/2 Inhibitor, **CC-90003**, in KRAS Mutant Cancer Models Reveals Novel Mechanisms of Response and Resistance - CovalX. [covalx.com](https://www.covalx.com).
- Efficacy of a Covalent ERK1/2 Inhibitor, **CC-90003**, in KRAS-Mutant Cancer Models Reveals Novel Mechanisms of Response and Resistance. aacrjournals.org.
- Efficacy of a Covalent ERK1/2 Inhibitor, **CC-90003**, in KRAS-Mutant Cancer Models Reveals Novel Mechanisms of Response and Resistance - ResearchGate.
- Discovery of Novel Aromatic Urea-Imidazole Salt Derivatives for Cancer Therapy via Targeting ERK1/2 | Journal of Medicinal Chemistry - ACS Public

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Facebook \[cancer.gov\]](#)
- 2. [aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- 3. [covalx.com \[covalx.com\]](https://www.covalx.com)
- 4. [pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- 5. [researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- 6. [medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- 7. [selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)

- [8. ascopubs.org \[ascopubs.org\]](https://ascopubs.org)
- [9. Investigation Into the Role of ERK in Tyrosine Kinase Inhibitor-Induced Neuropathy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Section 1: Core Kinetics & Frequently Asked Questions (FAQs)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1150051/docs#section-1-core-kinetics-frequently-asked-questions-faqs\]](https://www.benchchem.com/product/b1150051/docs#section-1-core-kinetics-frequently-asked-questions-faqs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

